

Synthesis of Vanadium Hexacarbonyl from Vanadium Trichloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: Vanadium carbonyl

CAS No.: 20644-87-5

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This technical guide provides a comprehensive overview of the synthesis of vanadium hexacarbonyl $V(CO)_6$, a significant compound in organometallic chemistry, starting from vanadium trichloride (VCl_3). Vanadium hexacarbonyl is a notable exception to the 18-electron rule, existing as a stable 17-electron radical, which makes it a point of interest for various chemical transformations.^[1] This document details two primary synthetic methodologies: the traditional high-pressure reductive carbonylation and a more recent low-pressure approach. It includes detailed experimental protocols, quantitative data presented in tabular format for ease of comparison, and workflow diagrams generated using Graphviz to illustrate the synthetic pathways.

Introduction

Vanadium hexacarbonyl, $V(CO)_6$, is a blue-black, volatile crystalline solid.^[1] Its paramagnetic nature, arising from its 17 valence electrons, makes it a highly reactive species.^[1] The synthesis of $V(CO)_6$ from vanadium trichloride is a cornerstone procedure in **vanadium**

carbonyl chemistry. The overall transformation involves the reduction of V(III) in VCl_3 to V(0) in V(CO)_6 , which necessitates the use of a reducing agent in the presence of carbon monoxide.

Synthetic Methodologies

The synthesis of vanadium hexacarbonyl from vanadium trichloride is typically achieved via a two-step process. The first step involves the reductive carbonylation of vanadium trichloride to form the hexacarbonylvanadate(-1) anion, $[\text{V(CO)}_6]^-$. The second step is the oxidation of this anion to yield the neutral vanadium hexacarbonyl. Two primary methods for the initial reductive carbonylation are presented here: a high-pressure method using sodium metal and a low-pressure method employing a stronger reducing agent.

Method 1: High-Pressure Reductive Carbonylation

This is the traditional and most common method for the synthesis of vanadium hexacarbonyl. It involves the reduction of vanadium trichloride with metallic sodium under a high pressure of carbon monoxide.^[1]

Experimental Protocol

Step 1: Synthesis of Sodium Bis(2-methoxyethyl)ether Hexacarbonylvanadate(-1), $[\text{Na(diglyme)}_2][\text{V(CO)}_6]$

- Materials:
 - Vanadium trichloride (VCl_3)
 - Sodium metal (Na)
 - Diglyme (bis(2-methoxyethyl)ether), freshly distilled from sodium-benzophenone
 - Carbon monoxide (CO), high purity
- Apparatus:
 - A high-pressure autoclave equipped with a stirrer and a heating mantle.
 - Schlenk line and glassware for handling air-sensitive materials.

- Procedure:
 - In a glovebox or under a nitrogen atmosphere, a high-pressure autoclave is charged with anhydrous vanadium trichloride, a stoichiometric excess of sodium metal, and anhydrous diglyme.
 - The autoclave is sealed, removed from the glovebox, and connected to a high-pressure carbon monoxide line.
 - The autoclave is flushed several times with carbon monoxide to remove any residual nitrogen.
 - The autoclave is pressurized with carbon monoxide to approximately 200 atm.
 - The mixture is stirred and heated to 160 °C.
 - The reaction is allowed to proceed for 24-48 hours, during which the pressure is maintained with carbon monoxide.
 - After the reaction is complete, the autoclave is cooled to room temperature, and the excess carbon monoxide is carefully vented in a fume hood.
 - The resulting slurry, containing the product $[\text{Na}(\text{diglyme})_2][\text{V}(\text{CO})_6]$ and sodium chloride, is taken into a glovebox for further processing.

Step 2: Oxidation of $[\text{Na}(\text{diglyme})_2][\text{V}(\text{CO})_6]$ to Vanadium Hexacarbonyl, $\text{V}(\text{CO})_6$

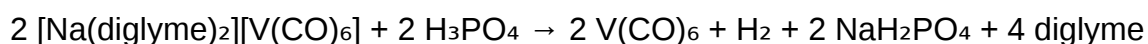
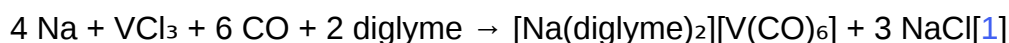
- Materials:
 - The crude $[\text{Na}(\text{diglyme})_2][\text{V}(\text{CO})_6]$ from Step 1
 - Orthophosphoric acid (H_3PO_4), 85%
 - An inert, high-boiling solvent (e.g., paraffin oil)
- Apparatus:
 - Schlenk flask

- Vacuum line with a cold trap (Dry Ice/acetone or liquid nitrogen)
- Sublimation apparatus
- Procedure:
 - The crude product from the first step is suspended in an inert, high-boiling solvent such as paraffin oil in a Schlenk flask.
 - The flask is connected to a vacuum line with a cold trap.
 - Degassed 85% phosphoric acid is added dropwise to the stirred suspension at room temperature.
 - A vigorous reaction occurs with the evolution of hydrogen gas, and the formation of the blue-black vanadium hexacarbonyl.
 - The vanadium hexacarbonyl is volatile and can be collected by sublimation from the reaction mixture under vacuum into the cold trap.
 - The crude vanadium hexacarbonyl is purified by resublimation.

Quantitative Data for High-Pressure Synthesis

Parameter	Value	Reference
Step 1: Reductive Carbonylation		
Reactants	VCl ₃ , Na, CO	[1]
Solvent	Diglyme	[1]
Temperature	160 °C	[1]
Pressure	200 atm CO	[1]
Reaction Time	24 - 48 hours	-
Step 2: Oxidation		
Oxidizing Agent	H ₃ PO ₄	[2]
Temperature	Room Temperature	[2]
Pressure	Vacuum	[2]
Purification	Sublimation	[2]
Overall Yield	Moderate to good	-

Reaction Scheme:



Method 2: Low-Pressure Synthesis

An alternative synthesis has been developed to avoid the use of high-pressure equipment. This method utilizes a more potent reducing agent, lithium methylnaphthalenide, which allows the reductive carbonylation to proceed at or near atmospheric pressure of carbon monoxide.

Experimental Protocol

Step 1: Preparation of VCl₃(THF)₃

- Materials:
 - Anhydrous vanadium trichloride (VCl_3)
 - Tetrahydrofuran (THF), freshly distilled from sodium-benzophenone
- Procedure:
 - Anhydrous VCl_3 is refluxed in THF under an inert atmosphere for several hours.
 - The solution is cooled, and the $\text{VCl}_3(\text{THF})_3$ complex is isolated.

Step 2: Reductive Carbonylation

- Materials:
 - $\text{VCl}_3(\text{THF})_3$
 - Lithium metal
 - Methyl naphthalene
 - Tetrahydrofuran (THF)
 - Carbon monoxide (CO) gas
- Procedure:
 - A solution of lithium methyl naphthalenide is prepared by reacting lithium metal with methyl naphthalene in THF.
 - The solution of $\text{VCl}_3(\text{THF})_3$ is added to the lithium methyl naphthalenide solution at low temperature.
 - The reaction mixture is stirred under an atmosphere of carbon monoxide (1 atm).
 - The reaction proceeds at room temperature to yield a solution containing the hexacarbonylvanadate anion.

Step 3: Oxidation to $\text{V}(\text{CO})_6$

- Procedure:
 - The resulting solution from Step 2 is treated with a proton source, such as phosphoric acid, to oxidize the $[\text{V}(\text{CO})_6]^-$ to $\text{V}(\text{CO})_6$.
 - The volatile $\text{V}(\text{CO})_6$ is isolated from the reaction mixture by vacuum transfer and purified by sublimation.

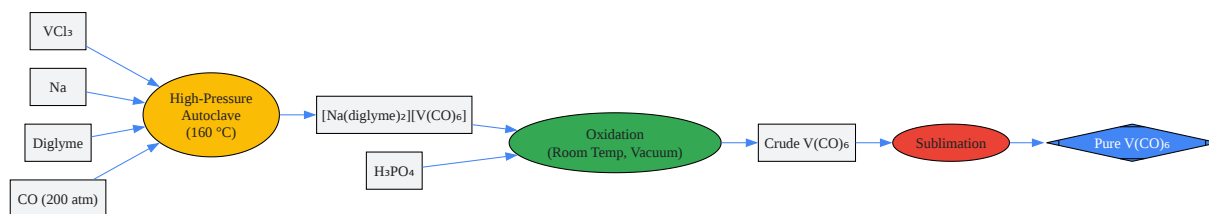
Quantitative Data for Low-Pressure Synthesis

Parameter	Value	Reference
Step 1: $\text{VCl}_3(\text{THF})_3$ formation		
Reactants	VCl_3 , THF	-
Conditions	Reflux	-
Step 2: Reductive Carbonylation		
Reducing Agent	Lithium methylnaphthalenide	-
CO Pressure	~1 atm	-
Solvent	THF	-
Step 3: Oxidation		
Oxidizing Agent	H_3PO_4	-
Purification	Sublimation	-
Overall Yield	Good	-

Physicochemical Properties and Characterization of Vanadium Hexacarbonyl

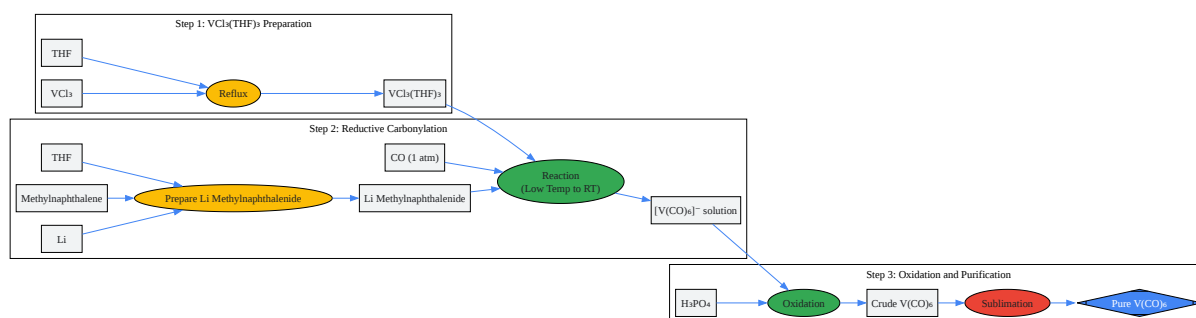
Property	Value	Reference
Appearance	Blue-black crystalline solid	[1]
Molar Mass	219.00 g/mol	[1]
Melting Point	Decomposes	[1]
Sublimation	50 °C at 15 mmHg	[1]
Solubility	Insoluble in water; 5 g/L in hexane; more soluble in dichloromethane	[1]
IR Spectrum (CO stretching)	~1976 cm^{-1} (in hydrocarbon solution)	[2]

Experimental Workflows (Graphviz)



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Caption: High-Pressure Synthesis Workflow for Vanadium Hexacarbonyl.



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Caption: Low-Pressure Synthesis Workflow for Vanadium Hexacarbonyl.

Conclusion

The synthesis of vanadium hexacarbonyl from vanadium trichloride is a well-established yet nuanced process in inorganic chemistry. The traditional high-pressure method remains a reliable route, while the low-pressure alternative offers a more accessible pathway for laboratories not equipped with high-pressure reactors. The choice of method will depend on the available equipment and the desired scale of the synthesis. Careful handling of the air- and thermally-sensitive product is crucial for obtaining high-purity vanadium hexacarbonyl. This

guide provides the necessary detailed protocols and data to aid researchers in the successful synthesis and handling of this unique organometallic compound.

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References

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- [2. US3236755A - Preparation of vanadium hexacarbonyl - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Synthesis of Vanadium Hexacarbonyl from Vanadium Trichloride: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1215037/docs#synthesis-of-vanadium-hexacarbonyl-from-vanadium-trichloride-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b1215037/docs#synthesis-of-vanadium-hexacarbonyl-from-vanadium-trichloride-an-in-depth-technical-guide)

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